

Application Note: Quantification of Cyanidin 3-sambubioside using LC-MS/MS

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Cyanidin 3-sambubioside

CAS No.: 33012-73-6

Cat. No.: B190878

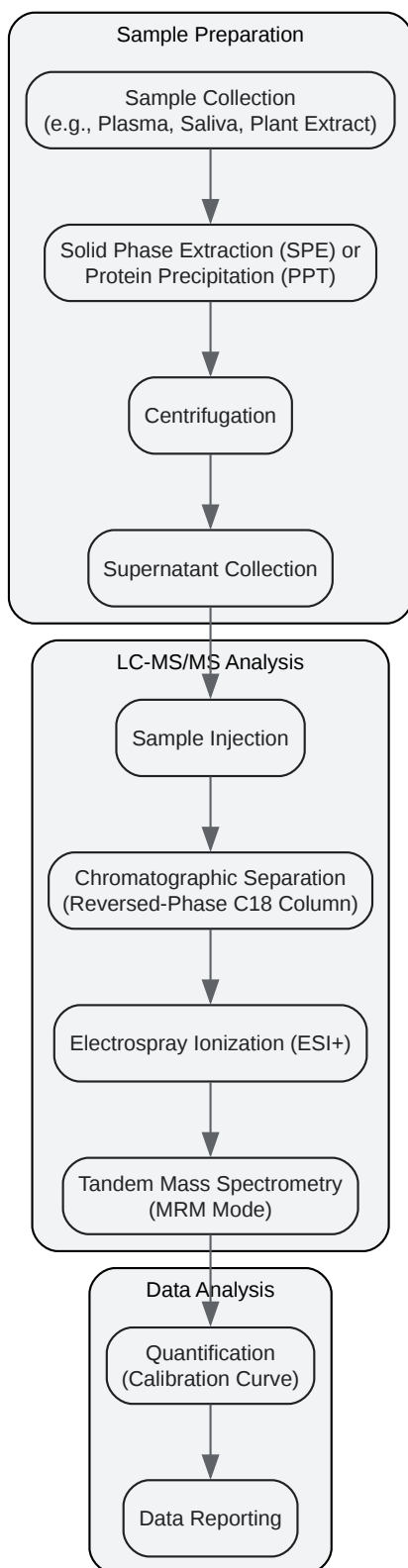
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Introduction

Cyanidin 3-sambubioside is a prominent anthocyanin found in various fruits and flowers, recognized for its significant antioxidant properties and potential health benefits. Accurate quantification of this compound in different matrices is crucial for research in food science, pharmacology, and drug development. This application note details a robust and sensitive Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for the quantification of **Cyanidin 3-sambubioside**.

Experimental Workflow

The overall experimental workflow for the quantification of **Cyanidin 3-sambubioside** is depicted in the following diagram.



Collision-Induced Dissociation

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Phone: (601) 213-4426
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